

In-Depth Technical Guide: Solubility and Stability of 6-Phenyl-1-hexanol

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Compound of Interest

Compound Name: 6-Phenyl-1-hexanol

Cat. No.: B016827

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **6-phenyl-1-hexanol**, a key aromatic alcohol used in fragrance formulations and as a synthetic intermediate. Due to its amphiphilic nature, possessing both a hydrophilic alcohol head and a lipophilic phenyl-hexane tail, its solubility characteristics are of significant interest in various formulation matrices. This document outlines the known solubility profile in common solvents and provides a framework for its stability under various environmental conditions. Furthermore, standardized experimental protocols for determining these parameters are detailed to assist researchers in evaluating **6-phenyl-1-hexanol** for their specific applications.

Chemical and Physical Properties

6-Phenyl-1-hexanol is a colorless to pale yellow liquid with a characteristic floral, rosy odor. Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ O
Molecular Weight	178.27 g/mol
Boiling Point	154-155 °C at 11 mm Hg[1][2]
Density	0.953 g/mL at 25 °C[1][2]
Refractive Index	n ₂₀ /D 1.511
Flash Point	>230 °F (>110 °C)
Predicted pKa	15.19 ± 0.10

Solubility Profile

The solubility of **6-phenyl-1-hexanol** is dictated by its molecular structure. The terminal hydroxyl group is capable of hydrogen bonding with polar solvents, while the long hydrocarbon chain and the phenyl ring contribute to its nonpolar character. This dual nature results in miscibility with a range of organic solvents and limited solubility in water.

While specific quantitative solubility data at various temperatures is not readily available in the literature, a qualitative and estimated solubility profile is presented below.

Solvent	Type	Expected Solubility
Water	Polar Protic	Sparingly soluble[3]
Methanol	Polar Protic	Slightly soluble to soluble[1][4]
Ethanol	Polar Protic	Soluble
Acetone	Polar Aprotic	Soluble
Chloroform	Nonpolar	Slightly soluble[1][4]
Diethyl Ether	Nonpolar	Soluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble
Hexane	Nonpolar	Soluble

Stability Profile

6-Phenyl-1-hexanol is generally considered a stable compound under standard storage conditions.[1][2][5] However, its stability can be influenced by several factors, which are critical considerations in formulation development and storage.

Condition	Expected Stability	Notes
Thermal	Stable at ambient temperatures.	Avoid excessive heat. Thermal decomposition at elevated temperatures may produce carbon monoxide and carbon dioxide.[6]
pH	Generally stable in neutral conditions.	May be susceptible to degradation under strong acidic or basic conditions, potentially leading to ether formation or oxidation.
Oxidative	Incompatible with strong oxidizing agents.[1][2][5][6]	Contact with strong oxidizers can lead to vigorous reactions and degradation.
Photostability	Expected to be relatively stable.	Aromatic compounds can sometimes be susceptible to photodegradation. Testing is recommended for formulations exposed to UV light.

Experimental Protocols

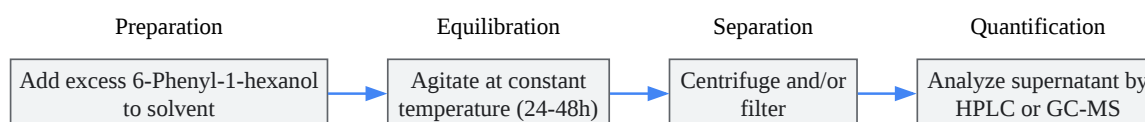
Detailed and standardized methodologies are crucial for accurately determining the solubility and stability of **6-phenyl-1-hexanol**. The following protocols are based on established guidelines.

Solubility Determination (Adapted from OECD Guideline 105)

The OECD Guideline 105 provides a framework for testing the water solubility of chemicals.[7][8][9][10][11] The flask method is suitable for compounds with solubility above 10^{-2} g/L.

Methodology:

- **Preparation of Test Solution:** An excess amount of **6-phenyl-1-hexanol** is added to a known volume of the solvent (e.g., purified water) in a flask.
- **Equilibration:** The flask is agitated at a constant, controlled temperature (e.g., 20 °C, 25 °C, or 37 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** The saturated solution is separated from the undissolved **6-phenyl-1-hexanol** by centrifugation and/or filtration through a filter that does not interact with the compound.
- **Quantification:** The concentration of **6-phenyl-1-hexanol** in the clear, saturated solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Replicates:** The experiment should be performed in triplicate to ensure the reliability of the results.



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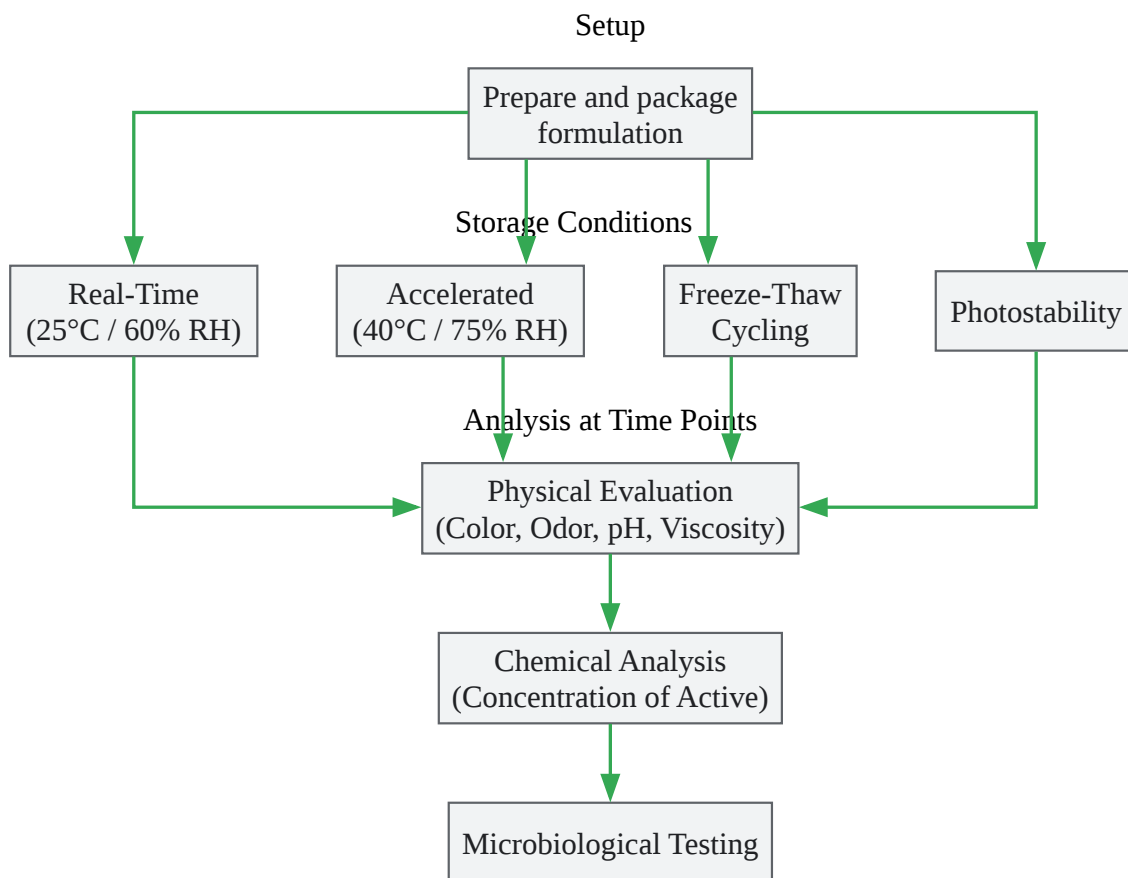
Solubility Determination Workflow

Stability Testing (Adapted from Cosmetic Stability Guidelines)

Stability testing is essential to determine the shelf-life of a product containing **6-phenyl-1-hexanol** and to ensure its safety and efficacy over time.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- **Sample Preparation:** Prepare the final formulation containing **6-phenyl-1-hexanol** and package it in the intended commercial container.
- **Storage Conditions:** Store samples under a variety of environmental conditions to simulate storage, transport, and use. These include:
 - **Real-Time Stability:** 25 °C ± 2 °C / 60% RH ± 5% RH
 - **Accelerated Stability:** 40 °C ± 2 °C / 75% RH ± 5% RH
 - **Freeze-Thaw Cycling:** Cycles between -10 °C and 25 °C
 - **Photostability:** Exposure to controlled UV/Vis light.
- **Testing Intervals:** Samples are withdrawn and analyzed at predetermined time points (e.g., 0, 1, 3, 6, and 12 months for real-time stability; 0, 1, 2, and 3 months for accelerated stability).
- **Analytical Evaluation:** At each time point, the samples are evaluated for various physical, chemical, and microbiological parameters:
 - **Physical:** Appearance, color, odor, pH, and viscosity.
 - **Chemical:** Concentration of **6-phenyl-1-hexanol** (using HPLC or GC-MS) to assess degradation.
 - **Microbiological:** Microbial count to ensure the preservation system remains effective.



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Cosmetic Stability Testing Workflow

Signaling Pathways and Biological Interactions

Currently, there is no scientific literature to suggest that **6-phenyl-1-hexanol** is directly involved in specific biological signaling pathways. Its primary application is in the fragrance industry, and its biological effects are mainly related to its potential as a skin sensitizer in susceptible individuals. As with any fragrance ingredient, adherence to recommended concentration levels in final products is crucial to ensure consumer safety.

Conclusion

6-Phenyl-1-hexanol is a versatile aromatic alcohol with a well-defined role in the fragrance and chemical synthesis industries. Its solubility is highest in organic solvents and limited in aqueous media, a characteristic that formulators must consider. It exhibits good stability under normal conditions but can be degraded by strong oxidizing agents and at elevated temperatures. The experimental protocols outlined in this guide provide a robust framework for researchers and drug development professionals to accurately assess the solubility and stability of **6-phenyl-1-hexanol** in their specific formulations, ensuring product quality, safety, and efficacy.

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